

5-Hydroxypicolinaldehyde CAS number 31191-08-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxypicolinaldehyde

Cat. No.: B1296277

[Get Quote](#)

An In-depth Technical Guide to 5-Hydroxypicolinaldehyde

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Hydroxypicolinaldehyde (CAS 31191-08-9), also known as 5-hydroxy-2-pyridinecarboxaldehyde, is a pivotal heterocyclic building block in medicinal chemistry and organic synthesis. While the compound itself has limited documented biological activity, it serves as a crucial precursor for the synthesis of pharmacologically active molecules, most notably thiosemicarbazone derivatives with potent anticancer properties. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, safety, and handling of **5-Hydroxypicolinaldehyde**. It places a significant emphasis on its application as an intermediate in the development of therapeutic agents, detailing the biological activity and mechanism of action of its key derivatives. This document includes structured data tables, representative experimental protocols, and detailed diagrams to support advanced research and development.

Physicochemical Properties

5-Hydroxypicolinaldehyde is a white to light yellow crystalline solid.^[1] Its core structure consists of a pyridine ring substituted with a hydroxyl group at the 5-position and a formyl (aldehyde) group at the 2-position. This arrangement of functional groups makes it a versatile reagent in synthetic chemistry.

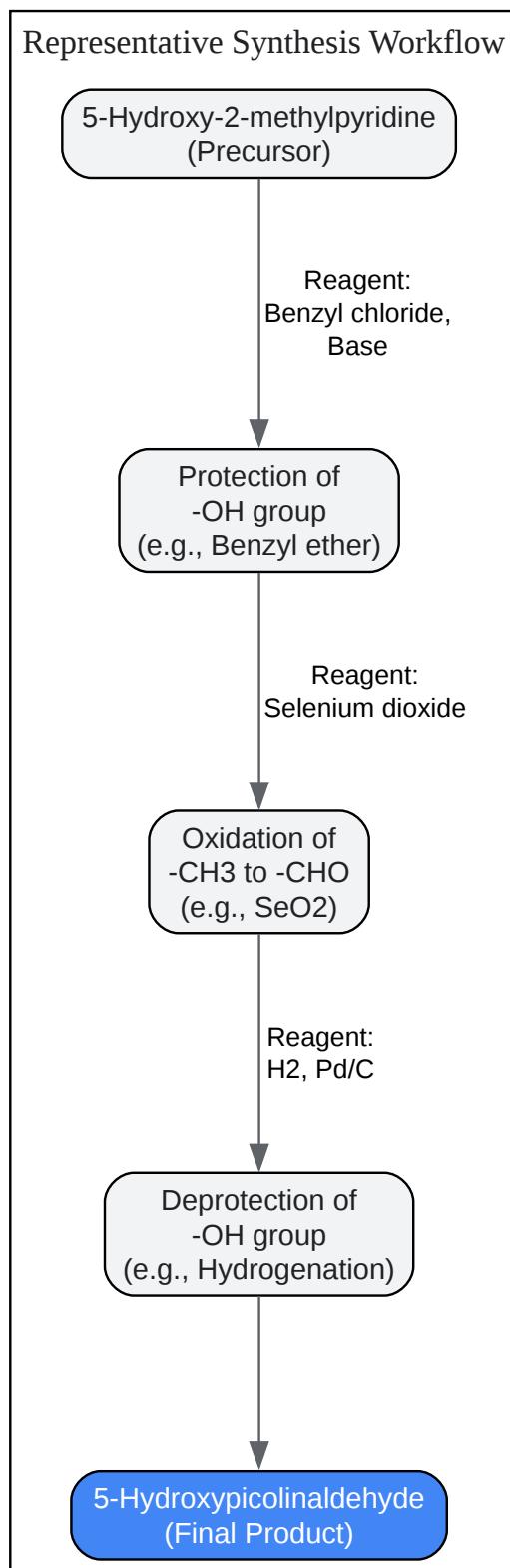
Property	Value	Reference
CAS Number	31191-08-9	[2]
Molecular Formula	C ₆ H ₅ NO ₂	[3]
Molecular Weight	123.11 g/mol	[3]
Appearance	White to Light yellow powder to crystal	[1]
Melting Point	182.0 to 186.0 °C	[1]
Boiling Point	363.5 ± 22.0 °C at 760 mmHg	[4]
Density	1.3 ± 0.1 g/cm ³	[4]
Synonyms	5-hydroxy-2-pyridinecarboxaldehyde, 2-Formyl-5-hydroxypyridine, 6-Formyl-3-pyridinol	[1] [3]

Synthesis and Purification

While multiple synthetic routes may exist, a common strategy for preparing substituted pyridines involves the modification of readily available precursors. A plausible, though not explicitly cited, synthetic pathway for **5-Hydroxypicolinaldehyde** could involve the protection of the hydroxyl group of a 5-hydroxypicoline, followed by oxidation of the methyl group to an aldehyde, and subsequent deprotection.

Representative Synthetic Workflow

The following diagram illustrates a potential workflow for the synthesis of **5-Hydroxypicolinaldehyde**. This represents a general strategy based on common organic chemistry transformations for this class of compounds.



[Click to download full resolution via product page](#)

Caption: A plausible synthetic route for **5-Hydroxypicolinaldehyde**.

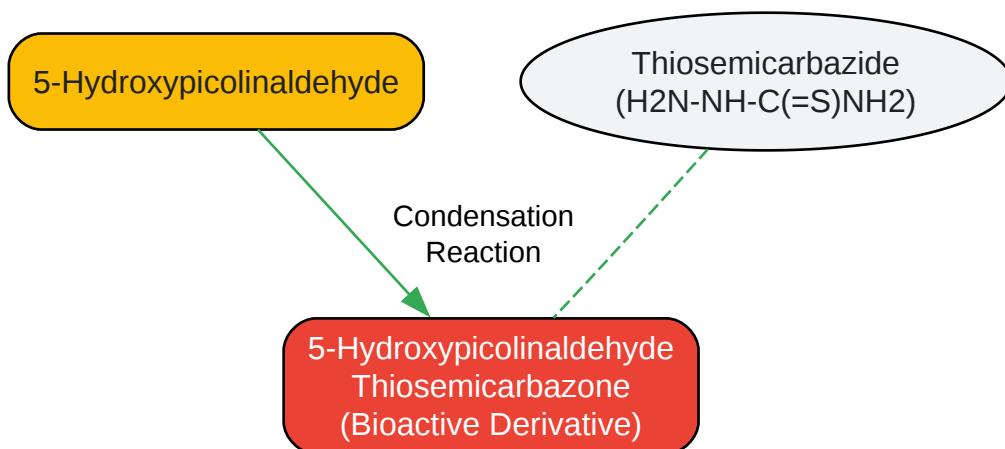
Experimental Protocol: Synthesis via Oxidation (Representative)

Disclaimer: This is a representative protocol based on general chemical principles, not a directly cited procedure for this specific compound.

- Protection: To a solution of 5-hydroxy-2-methylpyridine in DMF, add potassium carbonate. Stir the mixture and add benzyl chloride dropwise. Heat the reaction mixture at 80°C for 12 hours. After cooling, pour the mixture into water and extract with ethyl acetate. The organic layers are combined, dried over sodium sulfate, and concentrated to yield 5-(benzyloxy)-2-methylpyridine.
- Oxidation: Reflux a solution of 5-(benzyloxy)-2-methylpyridine and selenium dioxide in dioxane for 6 hours. Filter the hot solution to remove selenium metal and concentrate the filtrate under reduced pressure. The residue is purified by column chromatography to yield 5-(benzyloxy)-2-pyridinecarboxaldehyde.
- Deprotection: Dissolve the 5-(benzyloxy)-2-pyridinecarboxaldehyde in ethanol and add a catalytic amount of 10% Palladium on carbon. Hydrogenate the mixture under a hydrogen atmosphere (50 psi) at room temperature until the reaction is complete (monitored by TLC). Filter the catalyst through Celite and concentrate the filtrate to yield **5-Hydroxypicolinaldehyde**.
- Purification: The crude product can be purified by recrystallization from an appropriate solvent system, such as ethanol/water, to yield a pure crystalline solid.

Role in Drug Development: A Precursor to Bioactive Agents

The primary significance of **5-Hydroxypicolinaldehyde** in drug development is its role as a key intermediate for synthesizing more complex molecules with therapeutic potential. It is a foundational scaffold for producing derivatives that exhibit significant biological effects.



[Click to download full resolution via product page](#)

Caption: Synthesis of a key bioactive thiosemicarbazone derivative.

The most extensively studied derivatives are the thiosemicarbazones. The condensation of the aldehyde group of **5-Hydroxypicolinaldehyde** with thiosemicarbazide yields **5-Hydroxypicolinaldehyde Thiosemicarbazone**, a compound with demonstrated antineoplastic properties.[3][5]

Biological Activity and Mechanism of Action (Derivatives)

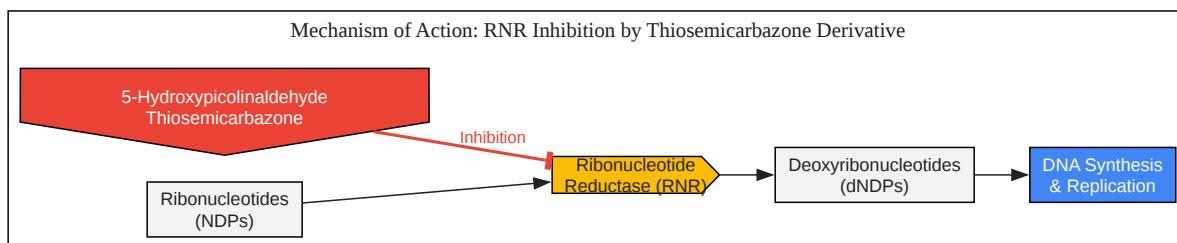
While data on the core molecule is scarce, its thiosemicarbazone derivatives are potent inhibitors of enzymes crucial for cell proliferation.

Anticancer Activity

5-Hydroxypicolinaldehyde Thiosemicarbazone acts as an antimetabolite and is a known inhibitor of DNA synthesis.[2] This class of compounds often functions as metal chelators, and their coordination with metal ions like copper(II) can significantly enhance their antiproliferative activity against various human cancer cell lines.[3]

Mechanism of Action: Ribonucleotide Reductase Inhibition

The primary mechanism of action for the anticancer effects of pyridine-2-carboxaldehyde thiosemicarbazone derivatives is the inhibition of ribonucleotide reductase (RNR).^[6] RNR is a critical enzyme that catalyzes the conversion of ribonucleotides to deoxyribonucleotides, the essential building blocks for DNA replication and repair. By inhibiting RNR, these compounds deplete the cellular pool of deoxyribonucleotides, leading to the cessation of DNA synthesis and subsequent cell death.^[2]



[Click to download full resolution via product page](#)

Caption: Inhibition of DNA synthesis via Ribonucleotide Reductase (RNR).

Biological Activity Data (Derivatives)

The following table summarizes the inhibitory activity of closely related amino derivatives of pyridine-2-carboxaldehyde thiosemicarbazone against ribonucleotide reductase.

Compound	Target Enzyme	IC ₅₀ (μM)	Reference
5-(Methylamino)pyridine-2-carboxaldehyde thiosemicarbazone	Ribonucleotide Reductase	1.3	[6]
5-(Ethylamino)pyridine-2-carboxaldehyde thiosemicarbazone	Ribonucleotide Reductase	1.0	[6]
5-(Allylamino)pyridine-2-carboxaldehyde thiosemicarbazone	Ribonucleotide Reductase	1.4	[6]

Safety and Handling

5-Hydroxypicolinaldehyde is classified as harmful and an irritant. Standard laboratory safety protocols should be strictly followed when handling this compound.

Hazard Class	GHS Statement	Precautionary Statement	Reference
Acute Toxicity (Oral)	H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product. P301+P317: IF SWALLOWED: Get medical help.	[2]
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water.	[1][2]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][2]
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2]

Storage: The compound is sensitive to air and heat.[\[1\]](#) It should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) in a refrigerated environment (2-8°C).[\[3\]](#)

Conclusion

5-Hydroxypicolinaldehyde is a compound of significant interest not for its intrinsic biological activity, but for its proven utility as a synthetic intermediate. Its value lies in providing a versatile pyridine scaffold for the construction of potent enzyme inhibitors, particularly thiosemicarbazones with demonstrated anticancer activity. For researchers in drug discovery, this molecule represents a key starting point for the development of novel therapeutics targeting cellular proliferation pathways. A thorough understanding of its properties, handling, and synthetic applications is essential for its effective use in medicinal chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hydroxypicolinaldehyde | 31191-08-9 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 2. 5-Hydroxy-2-pyridinecarboxaldehyde | C6H5NO2 | CID 278389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Formyl-5-hydroxypyridine | [frontierspecialtychemicals.com]
- 4. 5-Hydroxy-2-pyridinecarboxaldehyde | CAS 31191-08-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. 5-Hydroxypyridine-2-carboxaldehyde thiosemicarbazone | C7H8N4OS | CID 135453292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Synthesis and biological activity of 3- and 5-amino derivatives of pyridine-2-carboxaldehyde thiosemicarbazone - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Hydroxypicolinaldehyde CAS number 31191-08-9]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1296277#5-hydroxypicolinaldehyde-cas-number-31191-08-9>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com